

# comparing the efficacy of Pursuit Plus to other pre-emergent herbicides

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## Compound of Interest

Compound Name: Pursuit Plus

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## Pursuit Plus: A Comparative Guide to Pre-Emergent Weed Control

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the efficacy of **Pursuit Plus**, a pre-emergent herbicide, with other commonly used alternatives. The information presented is supported by experimental data to facilitate informed decisions in weed management research and development.

### Overview of Pursuit Plus

**Pursuit Plus** is a selective herbicide that combines two active ingredients with distinct modes of action: imazethapyr and pendimethalin. This combination provides broad-spectrum control of both grass and broadleaf weeds in various crops, primarily soybeans and CLEARFIELD® corn. [1]

Imazethapyr, a member of the imidazolinone chemical family, functions as an acetolactate synthase (ALS) inhibitor (WSSA Group 2). [2] It is readily absorbed by both roots and foliage and is translocated throughout the plant to the growing points. [3] This systemic action disrupts the biosynthesis of essential branched-chain amino acids (valine, leucine, and isoleucine), leading to the cessation of growth and eventual death of susceptible weeds. [3]

Pendimethalin, a dinitroaniline herbicide (WSSA Group 3), acts as a mitotic inhibitor. It is primarily absorbed by the roots and emerging shoots of weeds and works by inhibiting microtubule assembly.[4][5] This disruption of cell division prevents the germination and establishment of weed seedlings. Pendimethalin forms a chemical barrier in the soil, providing residual pre-emergent control.

## Comparative Efficacy Data

The following tables summarize quantitative data from various field studies comparing the weed control efficacy of **Pursuit Plus** (or its active ingredients) with other pre-emergent herbicides.

### Table 1: Weed Control Efficacy in Soybeans

Herbicide Treatment	Application Rate (ai/ha)	Weed Species	Weed Control (%)	Crop	Reference
Pendimethalin + Imazethapyr	960 g	Mixed Weeds	71.17 (30 DAS), 62.27 (45 DAS), 56.36 (60 DAS)	Soybean	[6]
Pyrooxasulfone	127.5 g	Mixed Weeds	At par with Pendimethalin + Imazethapyr	Soybean	[6]
Sulfentrazone + Clomazone	725 g	Mixed Weeds	At par with Pendimethalin + Imazethapyr	Soybean	[6]
Pendimethalin	1000 g	Mixed Weeds	Less effective than Pendimethalin + Imazethapyr	Soybean	[6]
Pendimethalin fb Imazethapyr + Imazamox	-	Crowfoot Grass, Large Crabgrass, Goosegrass	100	Soybean	[7]
Pendimethalin fb Imazethapyr + Imazamox	70 g	False Amaranth, Horse Purslane	70-80	Soybean	[7]
Authority Assist (Sulfentrazone + Imazethapyr)	12 fl. oz.	Waterhemp, Pigweed, Nightshade, Lambsquarters, Kochia	High	Soybean	[8]

Valor (Flumioxazin)	3 fl. oz.	-	-	Soybean	<a href="#">[8]</a>
Fierce (Flumioxazin + Pyroxasulfon e)	3 fl. oz.	-	-	Soybean	<a href="#">[8]</a>
Prefix (Fomesafen + S- metolachlor)	-	-	-	Soybean	<a href="#">[8]</a>

DAS: Days After Sowing; fb: followed by

## Table 2: Soybean Yield in Response to Herbicide Treatments

Herbicide Treatment	Application Rate (ai/ha)	Soybean Yield ( kg/ha )	Reference
Pendimethalin + Imazethapyr	960 g	Highest yield among herbicidal treatments	<a href="#">[6]</a>
Pyroxasulfone	127.5 g	Statistically at par with Pendimethalin + Imazethapyr	<a href="#">[6]</a>
Sulfentrazone + Clomazone	725 g	Statistically at par with Pendimethalin + Imazethapyr	<a href="#">[6]</a>
Pendimethalin fb Imazethapyr + Imazamox	70 g (28 DAS)	Comparable to weed-free control	<a href="#">[7]</a>
Hand Weeding (twice)	-	1324	<a href="#">[9]</a>
Quizalofop-P-tefuryl + Fomesafen	-	1148.9	<a href="#">[9]</a>

## Experimental Protocols

The data presented in this guide are derived from field trials conducted under various environmental conditions. A general methodology for such efficacy trials is outlined below.

### General Field Trial Protocol

A typical experimental design for evaluating pre-emergent herbicide efficacy is a randomized complete block design (RCBD) with multiple replications (usually three or four) for each treatment.

#### 1. Plot Establishment:

- **Plot Size:** Net plot sizes are typically in the range of 15 to 25 square meters.[\[10\]](#)[\[11\]](#)
- **Crop Seeding:** The crop (e.g., soybean, corn) is planted using standard agricultural practices for the region. Seeding depth and density are kept uniform across all plots.

- **Weed Population:** Trials are conducted in areas with a natural and uniform infestation of the target weed species.

## 2. Herbicide Application:

- **Timing:** Pre-emergent herbicides are applied after planting but before crop and weed emergence.
- **Equipment:** Applications are typically made using a calibrated backpack or tractor-mounted sprayer equipped with flat-fan nozzles to ensure uniform coverage.[\[11\]](#)[\[12\]](#)
- **Application Volume:** Spray volumes generally range from 140 to 200 liters per hectare.[\[11\]](#)
- **Treatments:** Treatments include the test herbicide(s) at one or more rates, a standard or competitor herbicide for comparison, an untreated weedy check, and often a weed-free check (maintained by hand weeding) to determine maximum yield potential.[\[12\]](#)

## 3. Data Collection:

- **Weed Control Efficacy:** Visual assessments of percent weed control are made at specific intervals after application (e.g., 21, 35, and 60 days after treatment).[\[12\]](#) This is typically done on a scale of 0% (no control) to 100% (complete control) compared to the untreated check.
- **Crop Phytotoxicity:** Crop injury is visually assessed on a scale of 0% (no injury) to 100% (crop death). Symptoms such as stunting, chlorosis, and necrosis are recorded.
- **Weed Density and Biomass:** In some studies, weed counts per unit area and the dry weight of weed biomass are determined.
- **Crop Yield:** At the end of the growing season, the crop is harvested from a designated area within each plot to determine the yield.

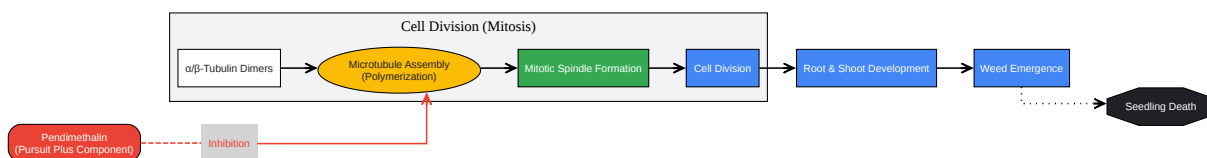
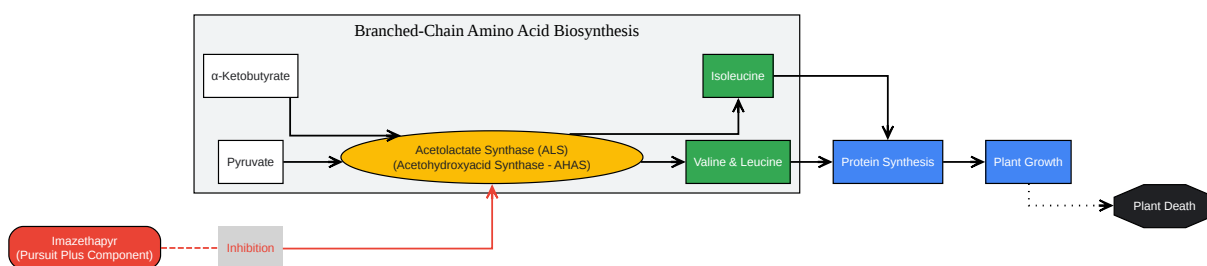
## 4. Statistical Analysis:

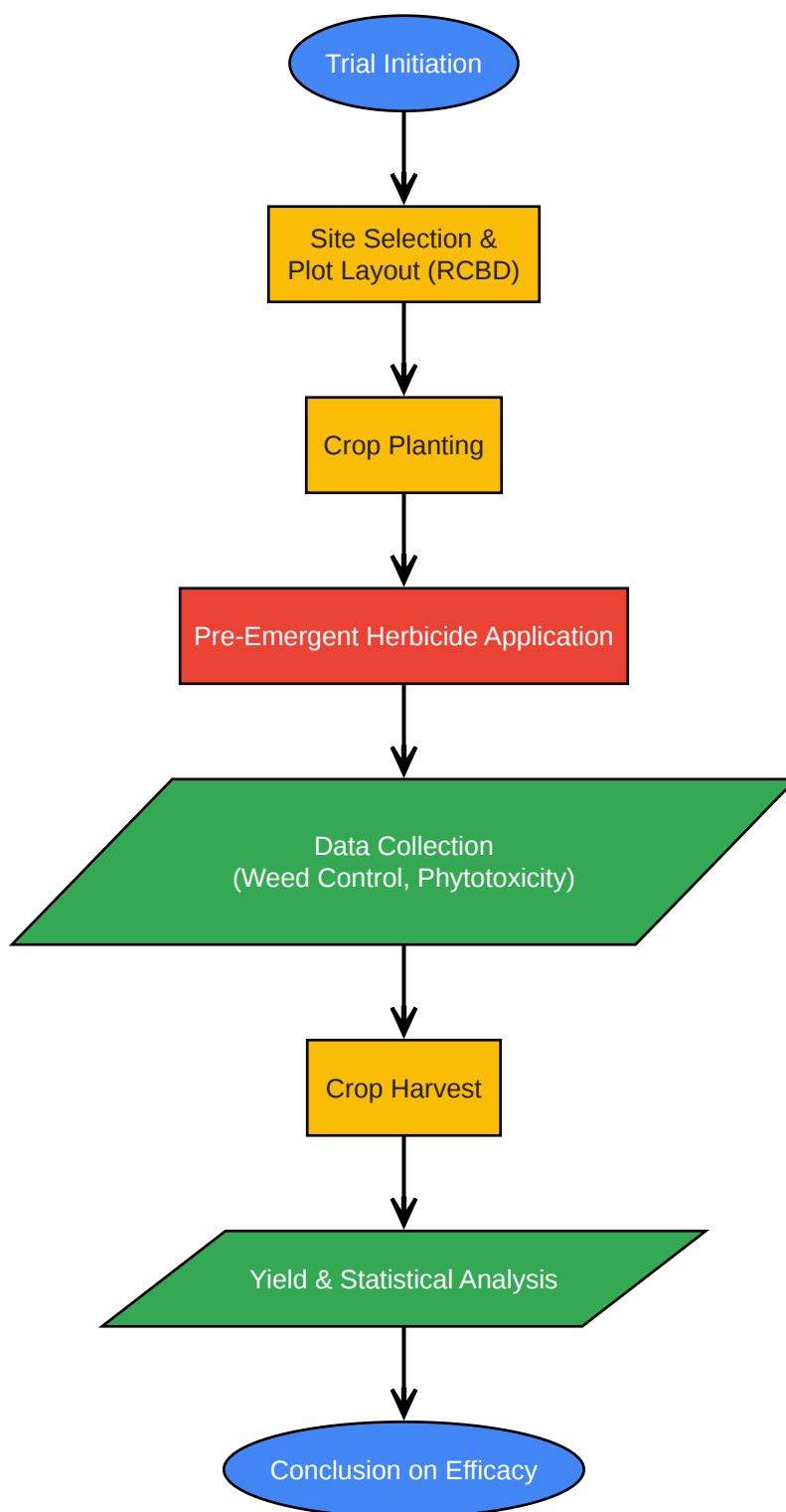
- The collected data are subjected to analysis of variance (ANOVA) to determine the statistical significance of differences between treatments. Mean separation tests (e.g., Duncan's

Multiple Range Test) are often used to compare treatment means.

## Signaling Pathways and Mechanisms of Action

The distinct modes of action of the active ingredients in **Pursuit Plus** are visualized in the following diagrams.





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